

Structural Elucidation & Characterization Guide:

1-(4-cyanophenyl)-N-methylmethanesulfonamide[1]

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Compound of Interest

Compound Name: 1-(4-cyanophenyl)-N-methylmethanesulfonamide

CAS No.: 191868-23-2

Cat. No.: B1278053

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Executive Summary & Structural Context[1][2][3][4][5][6]

This guide details the structural elucidation of **1-(4-cyanophenyl)-N-methylmethanesulfonamide** (Formula:

, MW: 210.25 g/mol).[1]

In medicinal chemistry, this scaffold acts as a critical intermediate for anti-arrhythmic agents (class III) and specific protease inhibitors. The structural challenge lies in distinguishing this specific isomer from its regioisomers, particularly N-methyl-4-cyanobenzenesulfonamide (where the sulfonamide is directly attached to the aromatic ring) and various alkylated impurities.[1]

The Core Analytical Directive: To confirm the structure, we must validate three distinct connectivity points:

- The Para-Substitution: Confirming the 1,4-disubstitution pattern on the benzene ring.
- The Sulfonyl Spacer: Proving the existence of the methylene () bridge between the ring and the sulfonyl group (distinguishing it from a direct sulfonamide).
- The N-Methylation: Confirming the methyl group is attached to the nitrogen, not the oxygen (sulfonate ester) or the benzylic carbon.

Synthetic Context & Impurity Profiling[1][7]

Understanding the synthesis is prerequisite to identifying spectral impurities. The most common route involves the chlorosulfonation of 4-cyanobenzyl derivatives.[1]

Common Impurities to Monitor:

- Hydrolysis Product: 4-cyanophenylmethanesulfonic acid (Loss of methylamine).[1]
- Des-cyano analog: If starting material purity is low.[1]
- Bis-alkylated amine:
-dimethyl analog (if excess methylamine is used).[1]

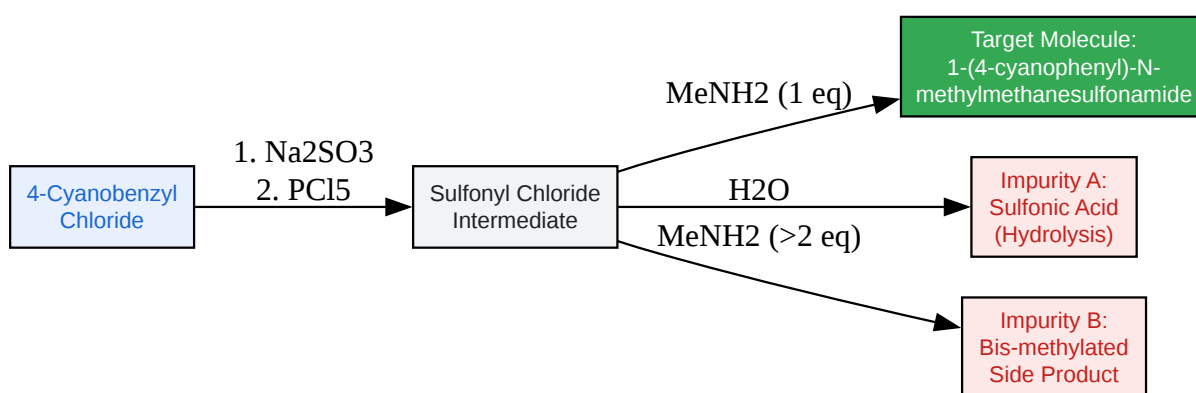


Figure 1: Synthetic pathway and origin of critical impurities.

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Mass Spectrometry (MS) Validation[1]

Technique: ESI-HRMS (Electrospray Ionization - High Resolution).[1] Mode: Positive Ion () and Negative Ion ().

Protocol & Expected Data

- Molecular Ion:
 - Calculated Monoisotopic Mass: 210.0463 Da.
 - Acceptance Criteria:
ppm.
 - Observation: A strong peak at ().[1]
- Fragmentation Pattern (MS/MS): Sulfonamides exhibit characteristic fragmentation useful for structural proof.[2]

Fragment ()	Loss	Structural Insight
211	-	Parent Ion
147		Diagnostic: Loss of is characteristic of sulfonamides.
116		Formation of the 4-cyanobenzyl carbocation (). [1]
104	-	4-cyanophenyl radical cation (indicates benzylic cleavage). [1]

Author's Note: The presence of the

116 peak is the first strong evidence of the benzylic methylene group. If the sulfonamide were directly on the ring, the primary fragment would be the phenyl cation (102).

Infrared Spectroscopy (FT-IR)[\[1\]](#)

Technique: ATR (Attenuated Total Reflectance) on solid neat sample.[\[1\]](#)

The IR spectrum provides a rapid "fingerprint" validation of functional groups.[\[3\]](#)

- Nitrile (): Look for a sharp, distinct band at $2225\text{--}2235\text{ cm}^{-1}$. This confirms the para-cyano group remains intact.
- Sulfonamide ():

- Asymmetric Stretch: 1320–1340 cm^{-1} .
- Symmetric Stretch: 1150–1170 cm^{-1} .
- Secondary Amine (

): A single sharp band around 3250–3300 cm^{-1} .
- Differentiation: A primary amide (

) would show two bands.[\[1\]](#) A tertiary amine (impurity) would show none.[\[1\]](#)

Nuclear Magnetic Resonance (NMR) Elucidation

This is the definitive step. We utilize DMSO-d6 as the solvent.[\[1\]](#) Why DMSO-d6? Chloroform (

) often encourages rapid exchange of sulfonamide protons, broadening the NH signal into the baseline. DMSO stabilizes the NH via hydrogen bonding, allowing us to see the coupling.[\[1\]](#)

A. ^1H NMR (400 MHz, DMSO-d6)[\[1\]](#)

Chemical Shift (ppm)	Multiplicity	Integration	Assignment	Structural Logic
7.85	Doublet (Hz)	2H	Ar-H (ortho to CN)	Part of AA'BB' system.[1] Deshielded by CN.
7.55	Doublet (Hz)	2H	Ar-H (meta to CN)	Part of AA'BB' system.[1]
7.05	Broad Quartet (Hz)	1H	NH	Crucial: The quartet multiplicity proves the NH is attached to a methyl group ().
4.45	Singlet	2H	Benzylic	Crucial: Appears as a singlet.[4][5] It does not couple to the NH (blocked by). Confirms the connectivity.
2.58	Doublet (Hz)	3H	N-Methyl ()	Couples to the NH.[1] If is added, this collapses to a singlet.

B. ¹³C NMR (100 MHz, DMSO-d6)

- Nitrile Carbon: ~118.5 ppm.
- Aromatic Carbons:
 - Quaternary (ipso to CN): ~110 ppm.[\[1\]](#)
 - Quaternary (ipso to): ~136 ppm.[\[1\]](#)[\[6\]](#)
 - Aromatic CH: ~132 ppm and ~129 ppm.
- Benzylic
:56.0 – 58.0 ppm. (This is significantly upfield compared to a direct aromatic attachment, validating the methylene spacer).
- N-Methyl:29.0 ppm.[\[1\]](#)[\[6\]](#)

C. 2D NMR Correlation Map (The "Proof")

To rigorously prove the connectivity, we use HMBC (Heteronuclear Multiple Bond Correlation).

- HMBC Correlation 1: The Benzylic protons (4.45 ppm) will show a strong correlation to the Aromatic Quaternary Carbon (136 ppm). This links the side chain to the ring.
- HMBC Correlation 2: The N-Methyl protons (2.58 ppm) will not show correlations to the aromatic ring, confirming they are isolated by the sulfonyl group.
- NOESY (Nuclear Overhauser Effect): A weak spatial correlation may be observed between the N-Methyl protons and the Benzylic protons, confirming the folding of the sulfonamide, but no through-bond coupling exists.[\[1\]](#)

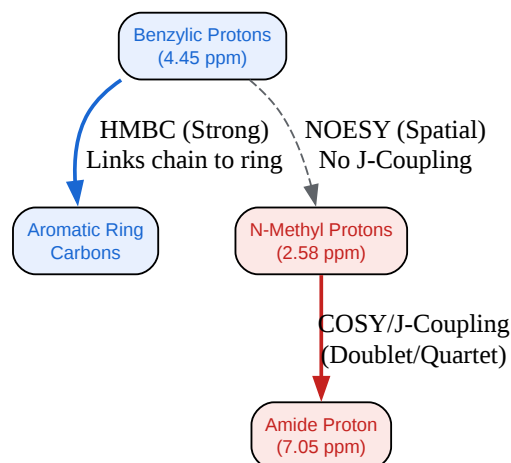


Figure 2: NMR Connectivity Logic. Blue indicates the Benzylic system; Red indicates the N-Methylamine system.

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[1]

Validation Checklist (Self-Correcting Protocol)

Before releasing the batch or data, perform these checks:

- The D2O Shake Test:
 - Action: Add 2 drops of

to the NMR tube.
 - Result: The signal at 7.05 ppm (NH) must disappear. The doublet at 2.58 ppm (

) must collapse into a sharp singlet.
 - Failure Mode: If the doublet remains a doublet, the proton is on a carbon (impurity), not nitrogen.
- The Integration Ratio:

- Ensure the ratio of Aromatic H (4) : Benzylic H (2) : Methyl H (3) is exact.^[1] Deviations suggest the presence of the bis-methylated impurity (^[1]).^[1]
- Melting Point:
 - Sulfonamides are highly crystalline. A sharp melting point (range < 2°C) is required. Broad ranges indicate hydrolysis products (sulfonic acids).^[1]

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- To cite this document: BenchChem. [Structural Elucidation & Characterization Guide: 1-(4-cyanophenyl)-N-methylmethanesulfonamide[1]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1278053/docs#structural-elucidation-characterization-guide-1-4-cyanophenyl-n-methylmethanesulfonamide-1\]](https://www.benchchem.com/product/b1278053/docs#structural-elucidation-characterization-guide-1-4-cyanophenyl-n-methylmethanesulfonamide-1)

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